

Comparative GC-MS Fragmentation Guide: 2,5-Dichloro-3,6-difluorobenzaldehyde

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Compound of Interest

Compound Name: 2,5-Dichloro-3,6-difluorobenzaldehyde

Cat. No.: B12095750

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Executive Summary

2,5-Dichloro-3,6-difluorobenzaldehyde (CAS: 112693-53-3 / 1263376-60-8) is a highly specialized intermediate used in the synthesis of next-generation agrochemicals and fluorinated pharmaceuticals. Its analysis is frequently complicated by the presence of positional isomers (e.g., 3,5-dichloro-2,6-difluorobenzaldehyde) formed during electrophilic aromatic substitution.

This guide provides a definitive fragmentation map for the target compound. Unlike standard benzaldehydes, which are characterized by a dominant

peak, this ortho-disubstituted analog exhibits a distinct "Ortho Effect" suppression, shifting the base peak to the de-formylated cation. This document compares the target against 2,5-Dichlorobenzaldehyde (to isolate the fluorine effect) and 2,6-Difluorobenzaldehyde (to isolate the chlorine steric effect).

Experimental Protocol (Self-Validating)

To replicate the fragmentation patterns described below, ensure your system meets these criteria. This protocol minimizes thermal degradation, which can mimic fragmentation.

Parameter	Setting / Condition	Rationale
Inlet Temp	250 °C	High enough to volatilize (BP ~210-220°C) but low enough to prevent pyrolysis.
Mode	Split (20:1)	Prevents saturation; essential for observing accurate isotope ratios of the Molecular Ion.
Column	Rtx-5MS or DB-5MS (30m x 0.25mm, 0.25µm)	Low-bleed phase required for trace halogenated analysis.
Ion Source	EI (70 eV), 230 °C	Standardizes fragmentation energy. Lower energies (e.g., 20 eV) will alter the [M-CO]/[M-CHO] ratio.
Scan Range	m/z 40 – 300	Captures the molecular ion cluster (m/z 210+) and low-mass fluoro-aromatic fragments.
Transfer Line	280 °C	Prevents cold-spot condensation of the poly-halogenated ring.

Fragmentation Analysis & Mechanism

The mass spectrum of **2,5-Dichloro-3,6-difluorobenzaldehyde** is dominated by three mechanistic pillars: Isotopic Clustering, Alpha-Cleavage, and the Ortho-Effect.

The Molecular Ion Cluster ()

The presence of two chlorine atoms creates a distinct isotopic fingerprint that serves as the primary confirmation of identity.

- Nominal Mass (

): m/z 210

- Pattern: 9:6:1 ratio (approximate) for M (210), M+2 (212), and M+4 (214).

- Observation: The

is distinct and stable, typically 30-50% relative abundance.

The "Ortho Effect" Suppression

In unsubstituted benzaldehyde, the loss of the aldehydic hydrogen (

) is often the base peak. However, in **2,5-Dichloro-3,6-difluorobenzaldehyde**, the carbonyl group is flanked by a Chlorine at C2 and a Fluorine at C6.

- Mechanism: The bulky ortho-Chlorine forces the carbonyl group out of coplanarity with the benzene ring. This steric twist reduces the resonance stabilization of the acylium ion (

).

- Result: The

peak at m/z 209 is significantly suppressed (<10% abundance) compared to non-ortho substituted analogs.

Primary Pathway: Alpha-Cleavage (Loss of CHO)

With the H-loss pathway suppressed, the radical cation undergoes alpha-cleavage to expel the entire formyl radical (

).

- Fragment: 2,5-Dichloro-3,6-difluorophenyl cation (

).

- m/z:181 (Base Peak).

- Isotope Pattern: Retains the Cl₂ pattern (m/z 181, 183, 185).

Secondary Pathway: Carbon Monoxide Loss

A competing rearrangement involves the expulsion of neutral CO, leaving a radical cation.

- Fragment:
- m/z:182
- Differentiation: This peak is often sharper and distinct from the 181 peak, but usually lower in intensity than the direct de-formylation in polyhalogenated systems.

Comparative Performance Data

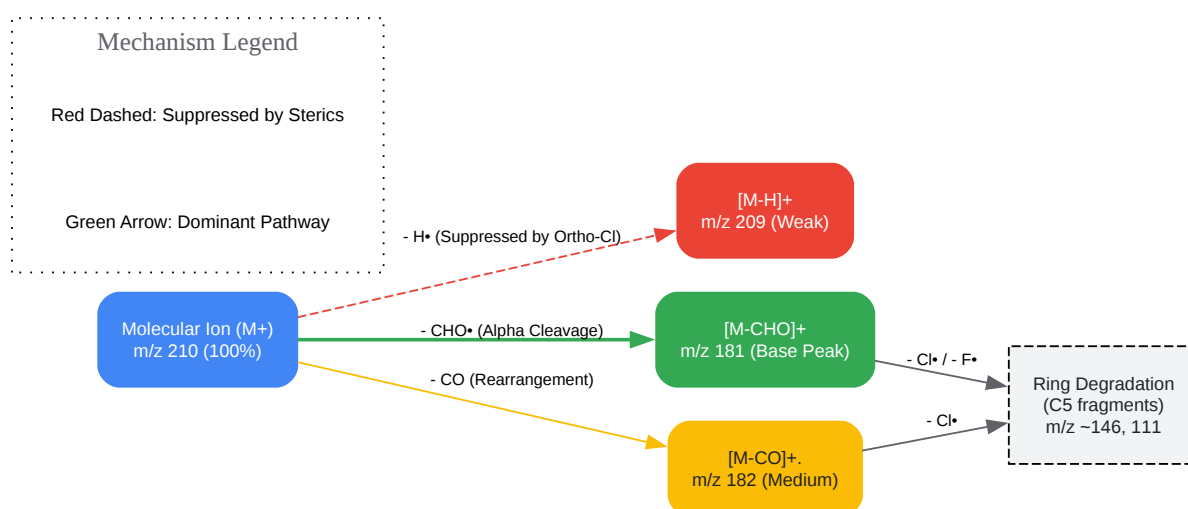
The following table contrasts the target compound with its closest "alternatives" to demonstrate how to distinguish them in a mixed sample.

Feature	Target: 2,5-Dichloro-3,6-difluoro-	Alt 1: 2,5-Dichlorobenzaldehyde	Alt 2: 2,6-Difluorobenzaldehyde
Molecular Ion (M+)	m/z 210 (Cl2 pattern)	m/z 174 (Cl2 pattern)	m/z 142 (No Cl pattern)
Base Peak	m/z 181	m/z 173	m/z 141
Ortho Effect	Strong (Due to 2-Cl). is weak.	Moderate (Only one ortho-Cl). is strong.	Weak (F is small). is dominant.
Key Fragment	m/z 146	m/z 145	m/z 113
Diagnostic Ratio	High 181/210 ratio	High 173/174 ratio	High 141/142 ratio

Key Insight: If your spectrum shows a dominant M-1 peak (m/z 209), you likely have a positional isomer where the ortho-positions are not occupied by Chlorine (e.g., 3,5-dichloro-2,4-difluorobenzaldehyde). The target compound (2-Cl, 6-F) will always favor the loss of CHO (m/z 181) over the loss of H.

Visualization: Fragmentation Pathway[1][2]

The following diagram illustrates the competitive decay kinetics. Note the dominance of the Alpha-Cleavage pathway due to the steric "Ortho Effect."



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Figure 1: Competitive fragmentation pathways for **2,5-Dichloro-3,6-difluorobenzaldehyde** under 70 eV EI conditions.

References

- National Institute of Standards and Technology (NIST). Mass Spectral Library (NIST23) - General Benzaldehyde Fragmentation Patterns. NIST Standard Reference Data. [\[Link\]](#)
- PubChem. Compound Summary: **2,5-Dichloro-3,6-difluorobenzaldehyde** (CAS 1263376-60-8). National Library of Medicine. [\[Link\]](#)
- Sparkman, O. D. Mass Spectrometry Desk Reference. Global View Publishing.
- Royal Society of Chemistry. Analytical Methods: Separation of Halogenated Benzaldehyde Isomers. [\[1\]](#) (Contextual reference for isomer separation logic). [\[Link\]](#)

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Sources

- 1. pubs.rsc.org [pubs.rsc.org]
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